

SR9243 Target Validation: A Technical Guide

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Compound of Interest

Compound Name: SR9243
Cat. No.: B10762187

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This technical guide provides an in-depth overview of the target validation studies for **SR9243**, a synthetic Liver X Receptor (LXR) inverse agonist. **SR9243** has demonstrated significant therapeutic potential in preclinical models of cancer, metabolic disorders, and inflammatory diseases by modulating key cellular processes. This document outlines the compound's mechanism of action, summarizes key quantitative data, details experimental protocols for target validation, and visualizes the associated signaling pathways and workflows.

Core Mechanism of Action

SR9243 functions as an inverse agonist of the Liver X Receptors, LXR α and LXR β , which are nuclear receptors that play a pivotal role in regulating cholesterol, fatty acid, and glucose homeostasis. Unlike LXR agonists which activate these receptors, **SR9243** suppresses their basal transcriptional activity. This is achieved by inducing the interaction of LXRs with co-repressor proteins, thereby downregulating the expression of LXR target genes involved in lipogenesis and glycolysis. This targeted disruption of cellular metabolism forms the basis of its anti-tumor and anti-inflammatory effects.

Quantitative Data Summary

The following table summarizes the key quantitative data from in vitro studies, highlighting the potency of **SR9243** across various cancer cell lines.

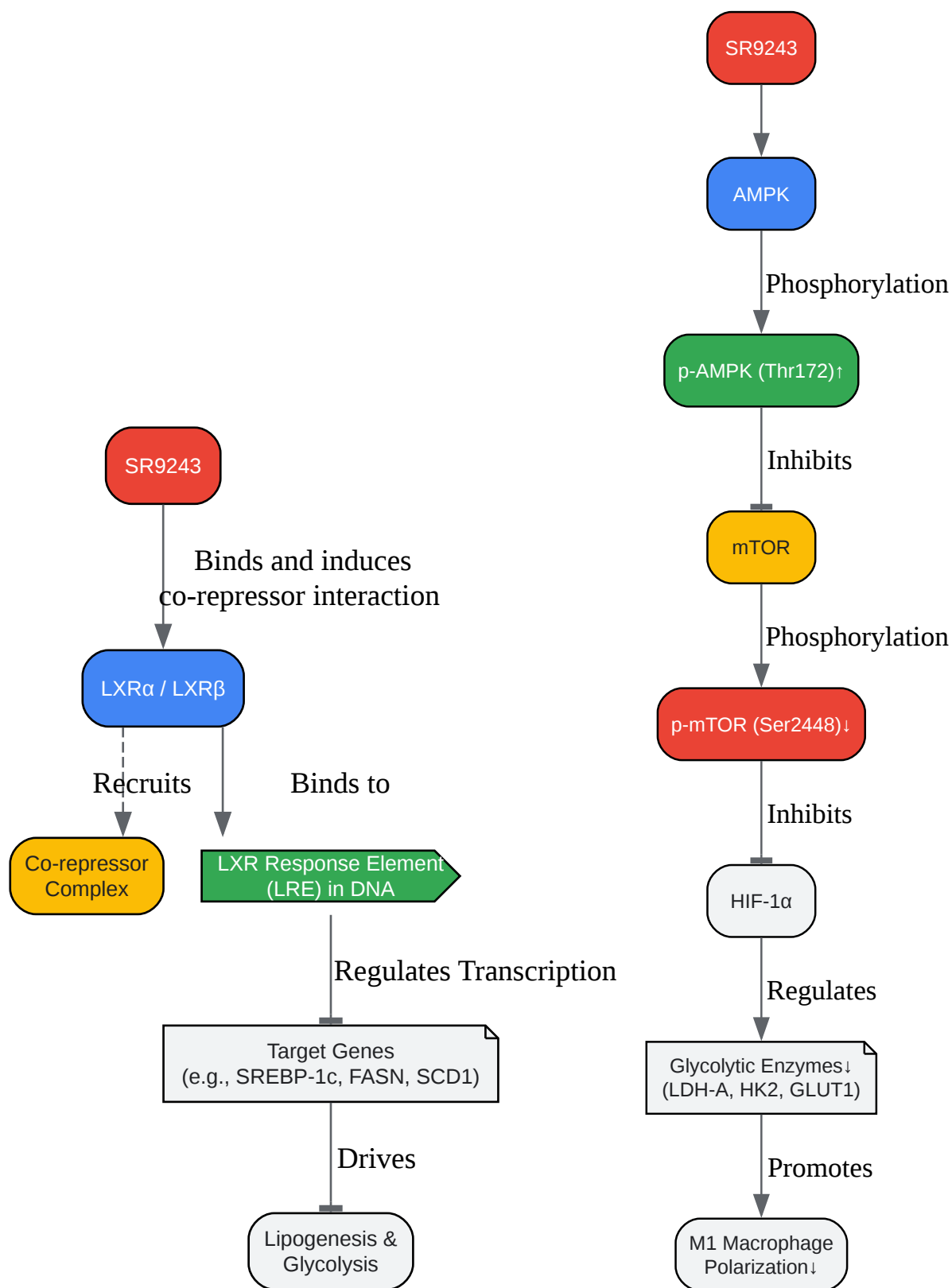
Cell Line	Cancer Type	IC50 (nM)	Reference
PC3	Prostate	~15-104	
DU-145	Prostate	~15-104	
SW620	Colorectal	~15-104	
HT29	Colorectal	~15-104	
HOP-62	Lung	~15-104	
NCI-H23	Lung	~15-104	

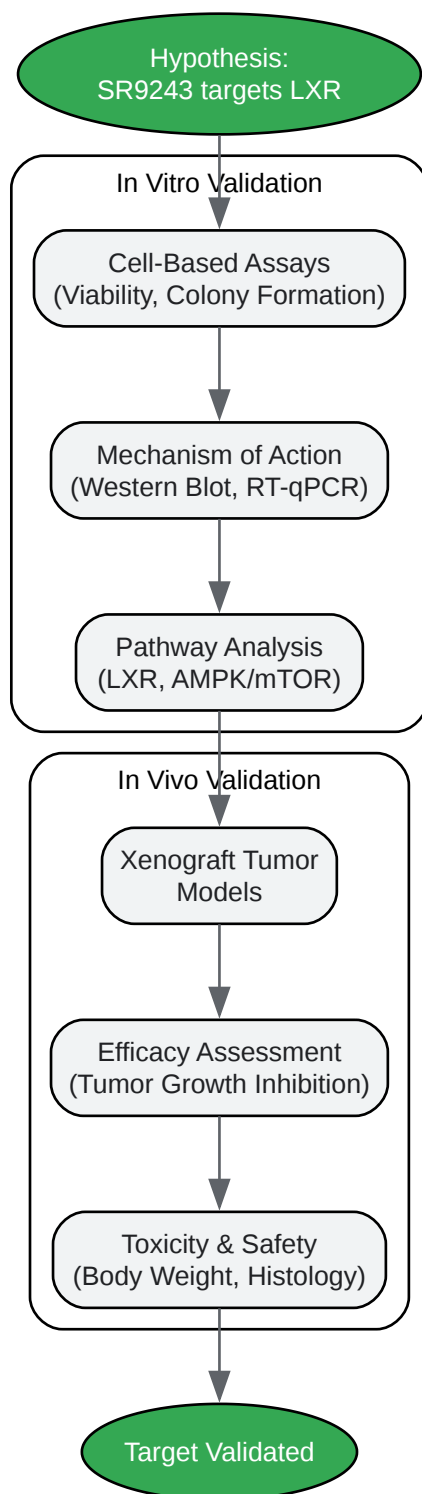
Key Signaling Pathways

SR9243's mechanism of action involves the modulation of several critical signaling pathways.

LXR-Mediated Gene Expression

SR9243 directly targets LXR, preventing its activation and subsequent transcription of genes involved in lipid and glucose metabolism. This leads to a reduction in lipogenesis and glycolysis, processes that are often upregulated in cancer cells (the Warburg effect).





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